

Essential Safety and Operational Guide for 2-Bromobutyryl Chloride

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Compound of Interest

Compound Name: 2-Bromobutyryl chloride

CAS No.: 22118-12-3

Cat. No.: B1265789

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For researchers, scientists, and professionals in drug development, the safe handling of reactive chemicals is paramount. This guide provides immediate, essential safety and logistical information for the use of **2-Bromobutyryl chloride** (CAS No. 22118-12-3), a flammable and corrosive liquid that causes severe skin burns and eye damage.^{[1][2]} Adherence to these protocols is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

2-Bromobutyryl chloride is a hazardous substance with the following classifications:

- Flammable Liquid: Category 3^[1]
- Corrosive to Metals: Category 1^[1]
- Skin Corrosion: Sub-category 1B^[1]
- Serious Eye Damage: Category 1^[1]

It is also noted to be moisture-sensitive and reacts violently with water.^[3]

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C4H6BrClO	[3]
Molecular Weight	185.45 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	101 °C @ 37 mmHg	[3]
Flash Point	91 °C / 195.8 °F	[3]
Specific Gravity	1.602	[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The following table outlines the minimum required PPE for handling **2-Bromobutyryl chloride**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double-gloving with chemical-resistant gloves	Wear two pairs of nitrile or neoprene gloves. ^[5] The outer glove should be removed and disposed of immediately after handling or in case of contamination. Inspect gloves for any signs of degradation before use.
Body	Flame-retardant lab coat and chemical-resistant apron	A closed-front, long-sleeved lab coat should be worn over personal clothing. A chemical-resistant apron provides an additional layer of protection.
Eyes/Face	Chemical safety goggles and a face shield	Goggles must provide a complete seal around the eyes. A face shield must be worn in conjunction with goggles to protect the entire face from splashes. ^[5]
Respiratory	NIOSH-approved respirator	Work must be conducted in a certified chemical fume hood. ^{[3][4]} If there is a risk of exceeding exposure limits, a full-face respirator with appropriate cartridges should be used. ^[6]

Experimental Protocol: Safe Handling of 2-Bromobutyryl Chloride

This protocol outlines the step-by-step procedure for safely using **2-Bromobutyryl chloride** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure that a safety shower and eyewash station are readily accessible and have been tested within the last month.[3]
- Work exclusively within a certified chemical fume hood with the sash at the lowest practical height.
- Remove all flammable materials and ignition sources from the immediate work area.[3][7]
- Have appropriate spill cleanup materials (inert absorbent material like sand or vermiculite) and a fire extinguisher (dry chemical or carbon dioxide) readily available.[3][8]

2. Donning Personal Protective Equipment (PPE):

- Don all required PPE as specified in the table above before entering the designated work area.

3. Handling and Dispensing:

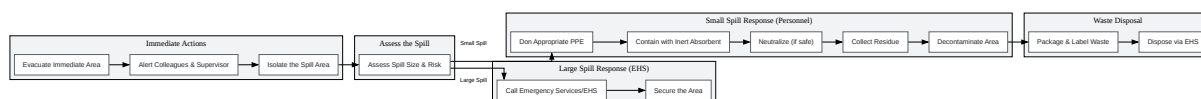
- Ground and bond all containers and receiving equipment to prevent static discharge.[1]
- Use only non-sparking tools.[1]
- Slowly open the container, being mindful of any potential pressure buildup.
- Use a graduated cylinder or a syringe with a needle for accurate and controlled dispensing. Avoid pouring directly from the main container to minimize the risk of spills.
- Keep the container tightly closed when not in use.[1]

4. Post-Handling and Decontamination:

- Wipe down the exterior of the primary container and any equipment used with a cloth lightly dampened with an inert solvent (e.g., heptane), followed by a dry cloth. Dispose of these wipes as hazardous waste.
- Thoroughly wash hands and forearms with soap and water after removing gloves.

Emergency Procedures

Spill Response Workflow



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Caption: Workflow for responding to a **2-Bromobutryl chloride** spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][9]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected area with large amounts of water for at least 15 minutes. Seek immediate medical attention.[1][9]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][9]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][6]

Disposal Plan

All waste generated from the use of **2-Bromobutyryl chloride**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

Waste Collection and Storage:

- Collect all waste in a designated, properly labeled, and sealed container.
- The container should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.[3]
- Do not mix with other waste streams unless compatibility has been confirmed.

Disposal Procedure:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.
- Follow all local, state, and federal regulations for hazardous waste disposal.[3]
- Do not dispose of **2-Bromobutyryl chloride** down the drain.[6]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Bromobutyryl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265789/docs#essential-safety-and-operational-guide-for-2-bromobutyryl-chloride\]](https://www.benchchem.com/product/b1265789/docs#essential-safety-and-operational-guide-for-2-bromobutyryl-chloride)

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